

LC-MS/MS method for quantification of Nirmatrelvir in plasma

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Compound of Interest

Compound Name: Nirmatrelvir

Cat. No.: B3392351

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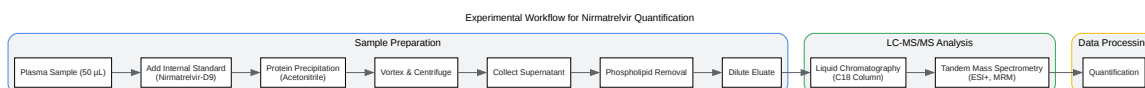
An advanced and validated LC-MS/MS method for the quantification of **Nirmatrelvir** in human plasma is detailed in this application note. This protocol provides a robust and sensitive approach for pharmacokinetic studies and therapeutic drug monitoring of this critical antiviral agent.

Introduction

Nirmatrelvir is an orally active 3C-like protease inhibitor that has demonstrated efficacy against SARS-CoV-2. Accurate measurement of its concentration in plasma is essential for optimizing dosing regimens and ensuring therapeutic efficacy. The method described herein utilizes liquid chromatography-tandem mass spectrometry (LC-MS/MS), which is the gold standard for bioanalytical quantification due to its high sensitivity and specificity.

Experimental Workflow

The overall experimental workflow is depicted in the following diagram:



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Caption: Workflow for **Nirmatrelvir** quantification in plasma.

Detailed Protocols

Materials and Reagents

- **Nirmatrelvir** reference standard
- **Nirmatrelvir**-D9 (internal standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Human plasma (K2EDTA)

Sample Preparation

A simple and efficient protein precipitation method is employed for sample preparation.^{[1][2][3]}

- To 50 µL of plasma sample in a 1.5 mL microcentrifuge tube, add 150 µL of acetonitrile containing the internal standard (e.g., **Nirmatrelvir**-D9 at 300 ng/mL).

- Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifuge the samples at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube. For enhanced cleanup, a phospholipid removal plate can be utilized.[\[4\]](#)[\[5\]](#)
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
- Vortex briefly and transfer to an autosampler vial for LC-MS/MS analysis.

Liquid Chromatography Conditions

The chromatographic separation is typically achieved using a C18 reversed-phase column.[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[6\]](#)

Parameter	Condition
Column	C18 column (e.g., Agilent Poroshell 120 SB-C18, 2.1 x 75 mm, 2.7 µm) [1] [2] [3]
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.3 mL/min [2] [3] [7]
Injection Volume	5 µL
Column Temperature	35°C [1] [2] [3]
Gradient	Isocratic or gradient elution can be used. A typical gradient starts with a low percentage of Mobile Phase B, ramps up to a high percentage, and then returns to initial conditions for column re-equilibration. A common isocratic condition is 52:48 (Mobile Phase B: Mobile Phase A). [2] [3] [7]

Mass Spectrometry Parameters

A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode with multiple reaction monitoring (MRM) is used for detection.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive [2] [3] [4] [5]
MRM Transitions	
Nirmatrelvir	500.2 → 110.1 (Quantifier) [2] [3] [7]
500.3 → 319.3 (Qualifier) [4]	
Nirmatrelvir-D9	509.3 → 110.1 (Quantifier) [4] [5]
509.3 → 328.3 (Qualifier) [4]	
Ion Spray Voltage	5500 V [4]
Source Temperature	500°C [4]

Quantitative Data Summary

The performance of the LC-MS/MS method is summarized in the tables below. The data demonstrates that the method is linear, accurate, precise, and sensitive for the quantification of **Nirmatrelvir** in human plasma.

Table 1: Calibration Curve and Linearity

Analyte	Linear Range (ng/mL)	Correlation Coefficient (r^2)
Nirmatrelvir	2.0 - 5000 [2] [3] [7]	> 0.99
Nirmatrelvir	10 - 10000 [1]	> 0.99
Nirmatrelvir	10.9 - 3013 [4] [5]	> 0.99

Table 2: Precision and Accuracy

QC Level	Concentration (ng/mL)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (%)
LLOQ	2.0[2][3][7]	< 20%	< 20%	80 - 120%
Low	5.0[7]	< 15%	< 15%	85 - 115%
Medium	1000[7]	< 15%	< 15%	85 - 115%
High	2000[7]	< 15%	< 15%	85 - 115%

Table 3: Recovery and Matrix Effect

Analyte	Recovery (%)	Matrix Effect (%)
Nirmatrelvir	92.0 - 107[2][3][7]	87.1 - 97.8[7]

Conclusion

The described LC-MS/MS method provides a reliable and high-throughput solution for the quantitative analysis of **Nirmatrelvir** in human plasma. The simple sample preparation and rapid chromatographic runtime make it suitable for clinical and research laboratories involved in the study of this important antiviral drug. The method has been validated according to international bioanalytical guidelines, ensuring the generation of high-quality data.[4][5]

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References

- 1. researchgate.net [researchgate.net]
- 2. A Simple and Rapid LC-MS/MS Method for the Quantification of Nirmatrelvir/Ritonavir in Plasma of Patients with COVID-19 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]

- 4. LC-MS/MS Method Validation for Quantification of Nirmatrelvir in Human Plasma - PMC [pmc.ncbi.nlm.nih.gov]
- 5. LC-MS/MS Method Validation for Quantification of Nirmatrelvir in Human Plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. A Simple and Rapid LC-MS/MS Method for the Quantification of Nirmatrelvir/Ritonavir in Plasma of Patients with COVID-19 - PMC [pmc.ncbi.nlm.nih.gov]
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